

Preparation of Sulfo-Cy7.5 NHS Ester Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: Sulfo-Cy7.5 NHS ester

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This document provides detailed protocols and application notes for the preparation of stock solutions of **Sulfo-Cy7.5 NHS ester**, a water-soluble, near-infrared (NIR) fluorescent dye. Proper preparation and storage of this reagent are critical for successful conjugation to primary amines on proteins, peptides, and other biomolecules for applications in in vivo imaging and other fluorescence-based assays.

Product Information and Specifications

Sulfo-Cy7.5 NHS ester is a hydrophilic dye designed for easy labeling in aqueous conditions. The N-hydroxysuccinimide (NHS) ester moiety reacts efficiently with primary amines at neutral to slightly basic pH to form stable amide bonds. Its spectral properties in the NIR range make it an ideal candidate for deep-tissue imaging due to reduced autofluorescence from biological samples.

Table 1: Quantitative Data for **Sulfo-Cy7.5 NHS Ester**

Property	Value	References
Molecular Weight	~1180.5 g/mol	[1][2]
Excitation Maximum (λ_{ex})	778 nm	[1][3]
Emission Maximum (λ_{em})	797 nm	[1][3]
Molar Extinction Coefficient (ϵ)	222,000 L·mol ⁻¹ ·cm ⁻¹	[1][3]
Recommended Solvents	Water, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	[1][2]
Appearance	Dark green solid	[2][4]

Experimental Protocols

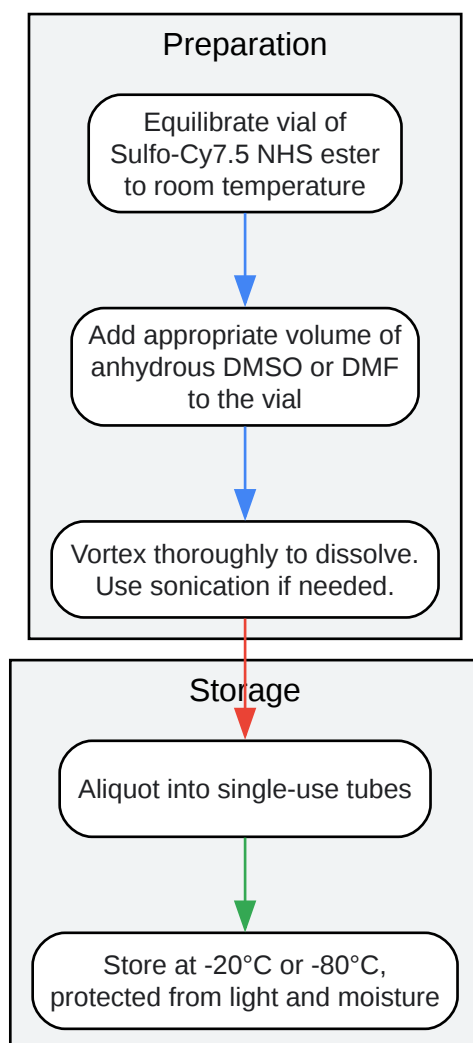
Required Materials and Equipment

- **Sulfo-Cy7.5 NHS ester**
- Anhydrous (dry) Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)
- Nuclease-free water (for aqueous stock solutions)
- Microcentrifuge tubes
- Pipettes and pipette tips
- Vortex mixer
- Optional: Sonicator

Protocol for Preparing Sulfo-Cy7.5 NHS Ester Stock Solution

This protocol outlines the steps to prepare a concentrated stock solution of **Sulfo-Cy7.5 NHS ester**. It is crucial to protect the NHS ester from moisture to prevent hydrolysis.

Workflow for Stock Solution Preparation



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Caption: Workflow for preparing and storing **Sulfo-Cy7.5 NHS ester** stock solutions.

Step-by-Step Procedure:

- **Equilibrate the Reagent:** Before opening, allow the vial of **Sulfo-Cy7.5 NHS ester** to warm to room temperature for at least 20 minutes. This prevents condensation of moisture, which can hydrolyze the NHS ester.
- **Solvent Addition:** Briefly centrifuge the vial to ensure the powder is at the bottom. Add the desired volume of anhydrous DMSO or DMF to the vial to achieve the target concentration

(e.g., 10 mM). For a 1 mg vial of **Sulfo-Cy7.5 NHS ester** (MW ~1180.5), adding approximately 85 μ L of solvent will yield a 10 mM stock solution.

- **Dissolution:** Vortex the solution thoroughly until all the dye is dissolved. The solution should be a clear, dark green color.^[5] If precipitation occurs, gentle warming or sonication can aid in dissolution.^[6]
- **Aliquoting and Storage:** For optimal stability, aliquot the stock solution into single-use volumes.^[7] Store the aliquots in a desiccated environment, protected from light. Recommended storage temperatures and durations are outlined in Table 2.

Table 2: Storage Conditions for **Sulfo-Cy7.5 NHS Ester** Stock Solutions

Storage Temperature	Duration	Recommendations	References
-20°C	Up to 1 month	Sealed, away from moisture and light. Avoid repeated freeze-thaw cycles.	^[6] ^[7]
-80°C	Up to 6 months	Sealed, away from moisture and light. Recommended for longer-term storage.	^[6]

Application: General Protocol for Protein Labeling

This section provides a general workflow for conjugating **Sulfo-Cy7.5 NHS ester** to a protein, such as an antibody.

- **Prepare the Protein:** Dissolve the protein in a buffer free of primary amines (e.g., phosphate-buffered saline, PBS). The protein solution's pH should be adjusted to 8.0-9.0 for optimal labeling efficiency. A^[7] protein concentration of 2-10 mg/mL is recommended. 2^[7]. Calculate Reagent Volumes: The optimal molar ratio of dye to protein for efficient labeling is typically between 10:1 and 20:1. 3^[8]. **Conjugation Reaction:** Add the calculated volume of the **Sulfo-Cy7.5 NHS ester** stock solution to the protein solution while gently vortexing.

- Incubation: Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification: Remove the unconjugated dye from the labeled protein using a desalting column (e.g., Sephadex G-25) or through dialysis.

[8]### 4. Conclusion

The preparation of high-quality **Sulfo-Cy7.5 NHS ester** stock solutions is a fundamental step for reproducible and efficient biomolecule conjugation. By following these protocols and adhering to the recommended storage conditions, researchers can ensure the integrity and reactivity of the dye, leading to reliable results in their downstream applications.

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